

Approximin in Co-Immunoprecipitation (Co-IP): Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the use of **aprotinin** in coimmunoprecipitation (Co-IP) procedures. **Aprotinin** is a competitive serine protease inhibitor crucial for preserving protein integrity during the experimental workflow, thereby ensuring reliable and reproducible results in protein-protein interaction studies.

Introduction to Aprotinin in Co-IP

Co-immunoprecipitation is a powerful technique to study protein-protein interactions in their native cellular context. A critical step in this process is the preparation of cell or tissue lysates, where endogenous proteases are released and can rapidly degrade target proteins and their interaction partners. **Aprotinin**, a polypeptide isolated from bovine lung, effectively inhibits a broad range of serine proteases, including trypsin, chymotrypsin, and plasmin, which are common culprits of protein degradation in lysates.[1] Its inclusion in lysis buffers is a standard and highly recommended practice to safeguard the integrity of protein complexes under investigation.

Mechanism of Action

Aprotinin functions as a competitive, reversible inhibitor of serine proteases. It binds with high affinity to the active site of these enzymes, forming a stable complex that prevents the protease from cleaving its natural substrates. This inhibitory action is crucial during cell lysis, where the

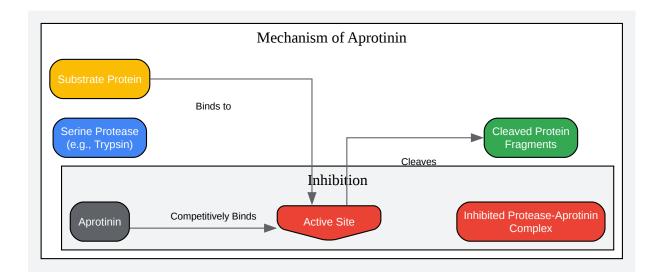




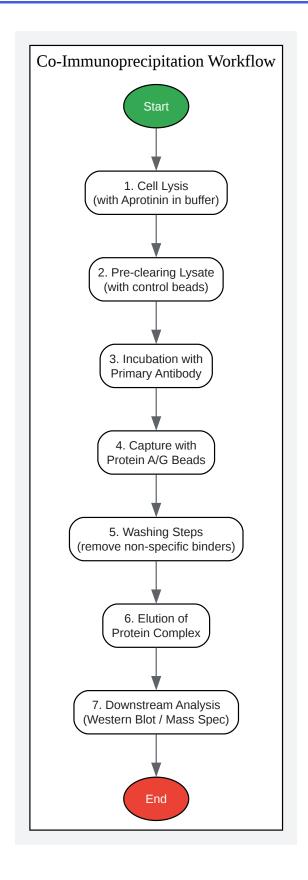


compartmentalization of proteases is disrupted, and they can freely interact with and degrade cellular proteins.









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References

- 1. Aprotinin [sigmaaldrich.com]
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